α-Spinasterol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest	
Compound Name:	*-Spinasterol*
Cat. No.:	*B12458773*

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Introduction

α**-Spinasterol** is a phytosterol belonging to the stigmastane class of compounds, naturally occurring in a variety of plant sources.[1] This technical guide provides an in-depth review of the existing scientific literature on α**-spinasterol**, with a focus on its pharmacological properties and underlying mechanisms of action. The information is tailored for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource of quantitative data, detailed experimental protocols, and visual representations of its biological pathways.

Pharmacological Activities

α**-Spinasterol** exhibits a broad spectrum of pharmacological activities, including anti-inflammatory, anti-cancer, and anti-diabetic effects.[1][2][3] Emerging research also points towards its neuroprotective and anti-ulcer properties.[1] A key characteristic of α**-spinasterol** is its bioavailability and its ability to cross the blood-brain barrier, making it a promising candidate for neurological applications.[1][4]

Anti-Cancer Activity

α**-Spinasterol** has demonstrated cytotoxic effects against various cancer cell lines.[5][6][7][8] Its anti-tumor activity is attributed to the induction of apoptosis, mediated by the upregulation of p53 and the pro-apoptotic protein Bax.[5]

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Quantitative Data: Anti-Cancer Effects of α-**Spinasterol**

Cell Line	Cancer Type	IC50 Value	Exposure Time	Reference
MCF-7	Breast Cancer	1.18 µM	Not Specified	[3]
MDA-MB-231	Breast Cancer	12.82 µM	Not Specified	[3]
SKOV-3	Ovarian Cancer	Not Specified (Lower than MDA-MB-231, higher than MCF-7)	24, 48, 72 hours	[5][9]
HeLa	Cervical Cancer	77.1 µg/mL	Not Specified	[8]
RAW 264.7	Murine Macrophage (Leukemia model)	69.2 µg/mL	Not Specified	[8]
PC-3	Prostate Cancer	2.01 µg/mL	Not Specified	[6]
A-549	Lung Cancer	1.98 µg/mL	Not Specified	[6]
HePG-2	Liver Cancer	Not Specified	Not Specified	[6]
HCT-116	Colon Cancer	Not Specified	Not Specified	[6]
CACO-2	Colon Cancer	60.0 ± 7.10 nM/ml	Not Specified	[7]
HL-60	Human Promyelocytic Leukemia	8.66 µg/mL	Not Specified	[8]

Signaling Pathway: α-**Spinasterol** Induced Apoptosis in Cancer Cells

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α-**Spinasterol**'s induction of apoptosis via the p53/Bax pathway.

Anti-Inflammatory Activity

α-**Spinasterol** demonstrates significant anti-inflammatory properties by inhibiting key inflammatory mediators.[1] Its mechanisms include the inhibition of cyclooxygenase (COX) enzymes and the attenuation of pro-inflammatory cytokines through the modulation of the NF-κB and MAPK signaling pathways.[10][11]

Quantitative Data: Anti-Inflammatory Effects of α-**Spinasterol**

Model	Target	Effect	Concentration/ Dose	Reference
In vitro	COX-1 Activity	Inhibition	IC50: 16.17 µM	[12]
In vitro	COX-2 Activity	Inhibition	IC50: 7.76 µM	[12]
In vivo (LPS-induced peritonitis in mice)	Inflammatory Cell Infiltration	Significant Reduction	0.001 - 10 mg/kg (i.p. or i.g.)	
In vivo (LPS-injected mice)	TNF-α, IL-6, IL-1β plasma levels	Significant Decrease	Not Specified	[11]

Signaling Pathway: α-**Spinasterol**'s Anti-Inflammatory Mechanism

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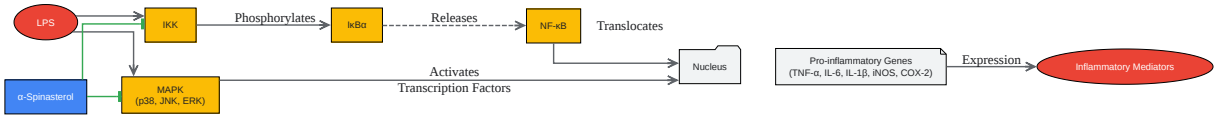

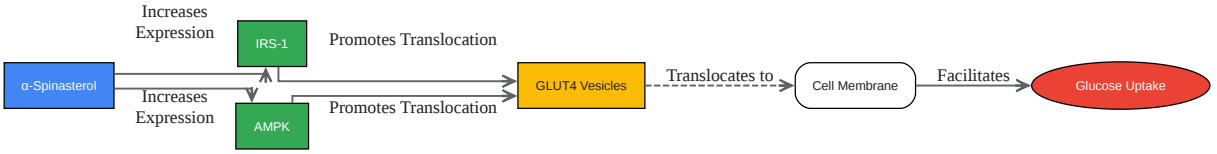

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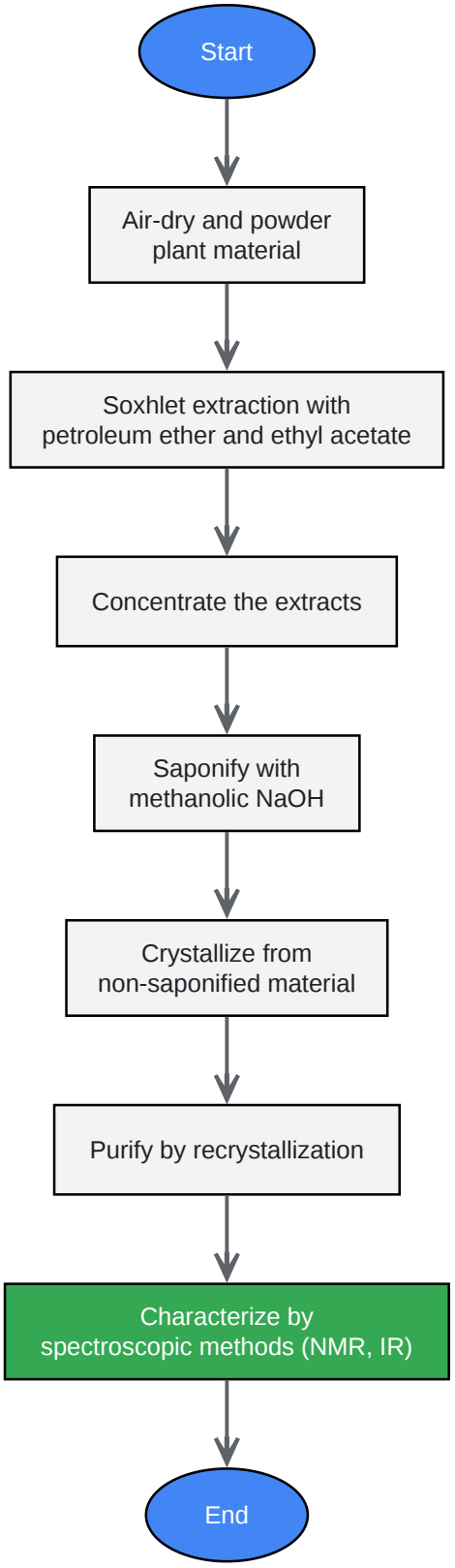

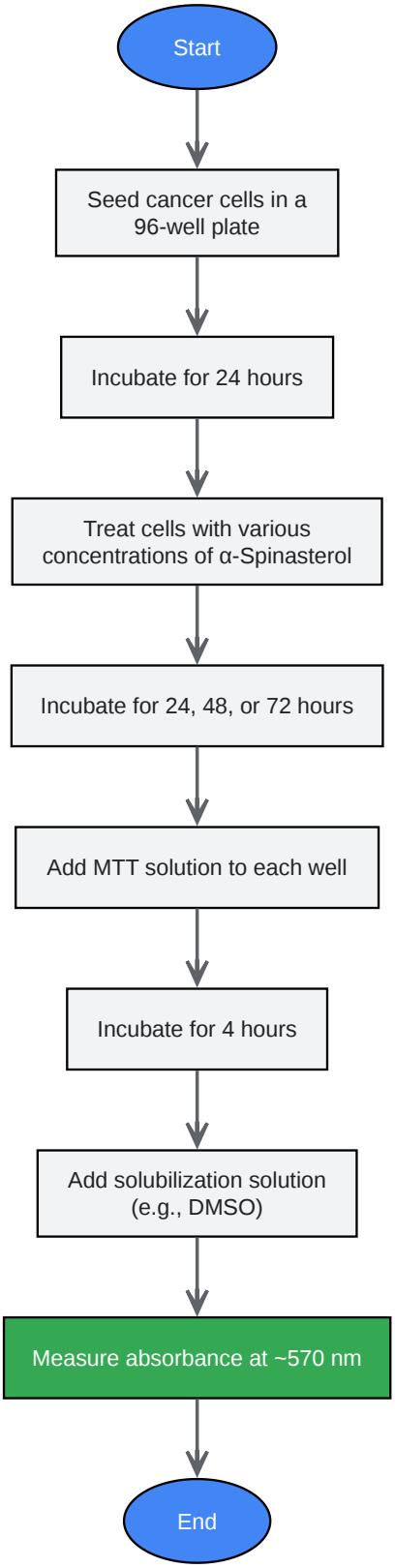

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